

Technical Guide: Spectroscopic Characterization of (cis-1-Amino-indan-2-yl)-methanol

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Compound of Interest

Compound Name: (cis-1-Amino-indan-2-yl)-methanol

CAS No.: 55270-04-7

Cat. No.: B2914867

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Compound Identity:

- IUPAC Name: (1S,2R)-1-Amino-2,3-dihydro-1H-inden-2-ol[2]
- Common Name: (1S,2R)-(-)-cis-1-Amino-2-indanol[1][2][3][4]
- CAS Registry Number: 126456-43-7[1][2][3][4][5]
- Molecular Formula:
[2][3][5]
- Molecular Weight: 149.19 g/mol [2][5]

Part 1: Structural Identification & Stereochemistry

The primary challenge in characterizing 1-amino-2-indanol is distinguishing the cis-isomer (desired) from the trans-isomer (impurity/byproduct) and confirming the enantiomeric purity.

The Diagnostic Power of NMR Coupling Constants ()

Unlike acyclic alkenes where trans coupling (

Hz) is larger than cis (

Hz), five-membered rings (indanes) follow a different trend due to ring puckering and the Karplus relationship.

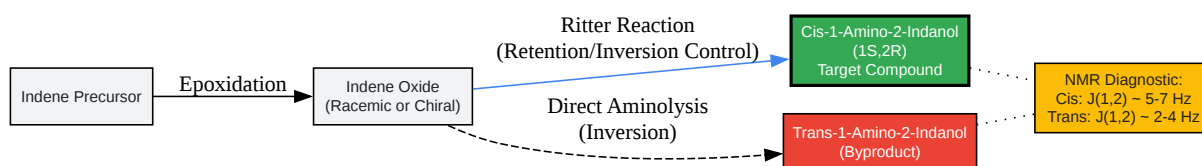
- Cis-Isomer (1S,2R): The dihedral angle between H1 and H2 is small (). According to the Karplus curve, this results in a larger coupling constant (Hz).
- Trans-Isomer: The dihedral angle is closer to (pseudo-axial/equatorial relationship in the puckered ring), resulting in a smaller coupling constant (Hz).

Rule of Thumb: In 1,2-disubstituted indanes, if

Hz, the configuration is likely cis. If

Hz, it is likely trans.

Visualization of Stereochemical Relationships



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Figure 1: Stereochemical pathways and diagnostic NMR criteria for distinguishing cis/trans isomers.

Part 2: Comprehensive Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Data

The following data represents the (1S,2R)-cis-1-amino-2-indanol. Note that chemical shifts can vary slightly depending on concentration and water content (which affects exchangeable -OH and -NH₂ protons).

Table 1:

H NMR Data (Solvent:

vs

)

Position	Proton Type	(ppm) in	(ppm) in	Multiplicity & Coupling ()
H-1	Benzylic (CH-N)	4.25	4.13	d, Hz (Diagnostic for cis)
H-2	Carbinol (CH-O)	4.05	4.35	q/m, Hz
H-3a	Benzylic (CH2)	3.12	2.95	dd, Hz, Hz
H-3b	Benzylic (CH2)	2.85	2.75	dd, Hz, Hz
Ar-H	Aromatic	7.15 – 7.40	7.10 – 7.35	Multiplet (4H)
-NH2	Amine	1.8 – 2.5	3.5 – 4.5	Broad singlet (Exchangeable)
-OH	Alcohol	2.0 – 3.0	4.95	Broad s or d (Exchangeable)

“

Note: In

, the hydroxyl proton often appears as a sharp doublet at

4.95 (

Hz) due to coupling with H-2, and the amine protons may shift downfield. In

, -NH2 and -OH signals are concentration-dependent and often broad.

Table 2:

C NMR Data (Solvent:

)

Carbon Type	(ppm)	Assignment
C-1	58.5	CH-NH2 (Benzylic)
C-2	74.2	CH-OH (Carbinol)
C-3	39.8	CH2 (Benzylic)
Ar-C (Quat)	143.5, 140.8	Ipso carbons
Ar-C (CH)	128.5, 127.1, 125.3, 124.8	Aromatic CH

Physical & Chiral Properties

To validate the integrity of the material, compare experimental values against these established standards.

Table 3: Physical Characterization Standards

Property	Value / Range	Conditions
Appearance	White to off-white crystalline powder	Solid state
Melting Point	118 – 121 °C	Sharp melting range indicates high purity.
Optical Rotation	-62.0° 2.0°	in Chloroform ()
Mass Spectrometry (ESI)	150.1 ()	Calc. MW: 149.19
Infrared (IR) - ATR	3350, 3290 (NH/OH stretch)2920 (CH stretch)1600, 1450 (Ar ring)	Diagnostic peaks

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol: Determination of Enantiomeric Purity

Objective: Confirm the (1S,2R) configuration and quantify Enantiomeric Excess (ee).

- Sample Preparation: Dissolve 1.0 mg of sample in 1.0 mL of HPLC-grade Isopropanol/Hexane (10:90).
- Column Selection: Chiralcel OD-H or AD-H (Daicel).
- Mobile Phase: Hexane : Isopropanol (90 : 10) with 0.1% Diethylamine (DEA) to suppress peak tailing of the amine.
- Flow Rate: 1.0 mL/min at 25°C.
- Detection: UV at 254 nm (aromatic absorption).
- Validation:

- Inject a racemic standard to establish retention times for (1S,2R) and (1R,2S).
- The (1S,2R) isomer typically elutes after the (1R,2S) isomer on OD-H columns (verify with specific column lot).
- Acceptance Criteria: ee > 99.0%.

Protocol: NMR Sample Prep for Cis/Trans Assignment

Objective: Clearly resolve the H1-H2 coupling constant.

- Solvent Choice: Use

if the sample is a salt (e.g., tartrate or sulfate). Use

for the free base.

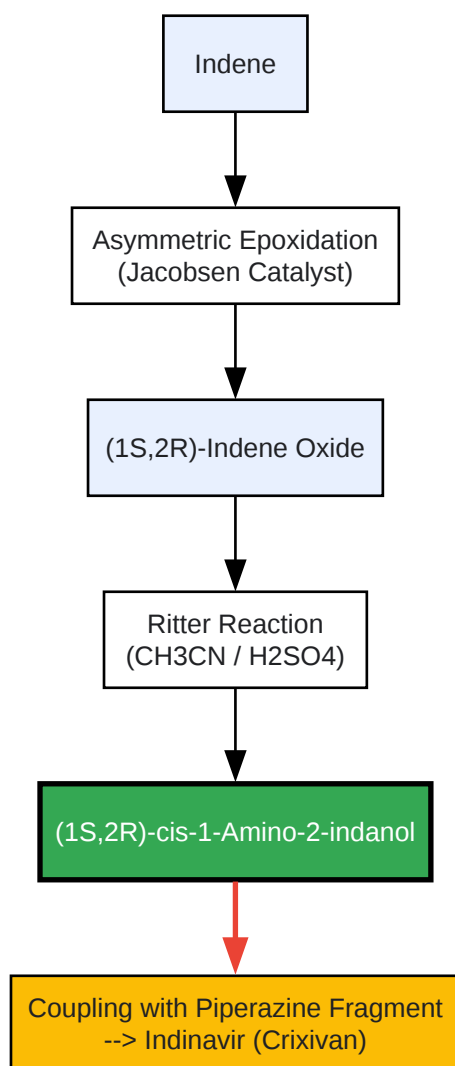
- Why?

provides sharper resolution of the non-exchangeable protons, essential for measuring the 5.5 Hz coupling.

- Concentration: Prepare a dilute solution (~5-10 mg in 0.6 mL). High concentrations can cause line broadening due to hydrogen bonding.
- Acquisition: Acquire at least 16 scans with a sufficient relaxation delay ($d1 = 2.0s$) to ensure quantitative integration if purity is being assessed.
- Processing: Apply a window function ($LB = 0.3$ Hz) but do not over-smooth, as this obscures the splitting pattern.

Part 4: Synthesis & Application Context

The (1S,2R)-cis-1-amino-2-indanol scaffold is synthesized via the Ritter reaction of indene oxide or enzymatic resolution. It serves as the "chiral spine" for Indinavir, enforcing the transition-state geometry required for HIV protease inhibition.



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Figure 2: Synthetic lineage from Indene to Indinavir.

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- Thermo Fisher Scientific. (2024). Product Specification: (1S,2R)-(-)-cis-1-Amino-2-indanol.
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Sources

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